

# literature review of Methyl 1-methyl-1H-imidazole-5-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 1-methyl-1H-imidazole-5-carboxylate

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## Methyl 1-methyl-1H-imidazole-5-carboxylate: A Technical Review

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of **Methyl 1-methyl-1H-imidazole-5-carboxylate**, a heterocyclic compound of interest in synthetic and medicinal chemistry. Due to the limited availability of dedicated research on this specific molecule, this document compiles information on its fundamental properties, proposes synthetic routes based on established chemical principles for related compounds, and summarizes the broader biological context of the imidazole scaffold.

## Core Chemical Information

**Methyl 1-methyl-1H-imidazole-5-carboxylate** is a derivative of imidazole, an aromatic five-membered heterocycle containing two nitrogen atoms. The presence of both a methyl ester and an N-methyl group influences its chemical reactivity and potential as a building block in the synthesis of more complex molecules.

Property	Value	Source
Molecular Formula	C6H8N2O2	PubChem[1]
Molecular Weight	140.14 g/mol	PubChem[1]
CAS Number	17289-20-2	PubChem[1]
IUPAC Name	methyl 1-methyl-1H-imidazole-5-carboxylate	PubChem[1]
Synonyms	Methyl 3-methylimidazole-4-carboxylate	PubChem[1]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 1-methyl-1H-imidazole-5-carboxylate** is not readily available in the reviewed literature, two primary synthetic routes can be proposed based on standard organic chemistry transformations and literature on related imidazole carboxylates.

### Proposed Synthetic Pathway 1: N-Methylation of Methyl 1H-imidazole-5-carboxylate

This approach involves the initial synthesis of Methyl 1H-imidazole-5-carboxylate followed by N-methylation.

#### Step 1: Esterification of 1H-imidazole-5-carboxylic acid

A common method for the synthesis of Methyl 1H-imidazole-5-carboxylate is the acid-catalyzed esterification of 1H-imidazole-4-carboxylic acid with methanol.[2]

- Reactants: 1H-imidazole-5-carboxylic acid, Methanol, Acid catalyst (e.g., sulfuric acid or thionyl chloride).
- General Procedure:
  - Suspend 1H-imidazole-5-carboxylic acid in an excess of methanol.

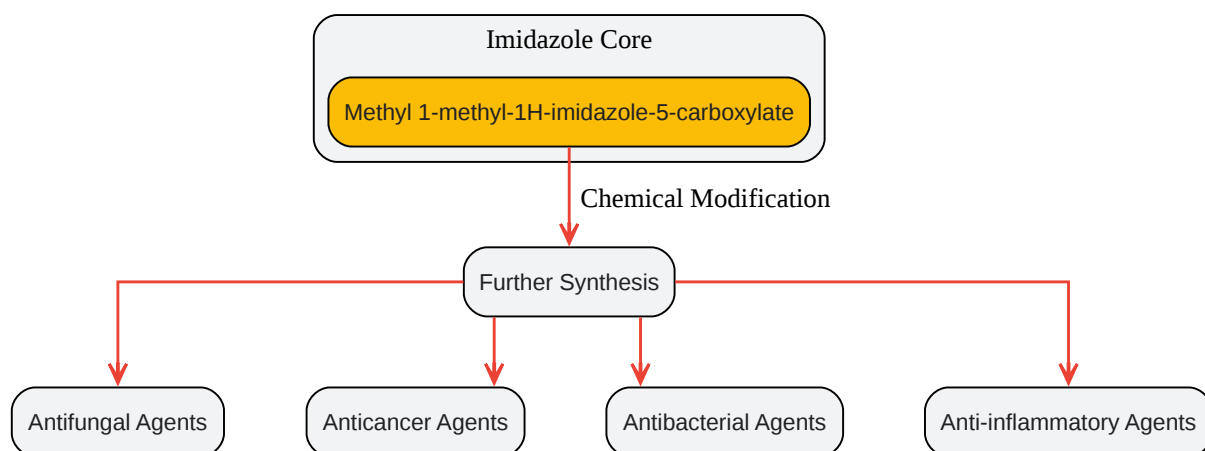
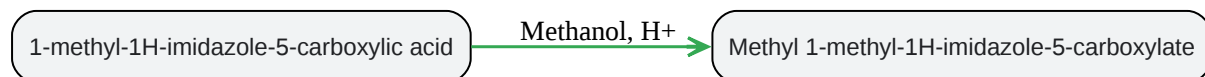
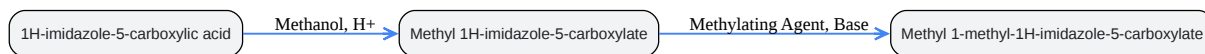
- Cool the mixture in an ice bath and slowly add the acid catalyst.
- Allow the reaction to warm to room temperature and then reflux for several hours until the starting material is consumed (monitored by TLC).
- Cool the reaction mixture and remove the excess methanol under reduced pressure.
- Neutralize the residue with a suitable base (e.g., saturated sodium bicarbonate solution).
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate to yield the crude product.
- Purify the product by recrystallization or column chromatography.

## Step 2: N-Methylation

The resulting Methyl 1H-imidazole-5-carboxylate can then be N-methylated using a suitable methylating agent.

- Reactants: Methyl 1H-imidazole-5-carboxylate, Methylating agent (e.g., methyl iodide, dimethyl sulfate), Base (e.g., sodium hydride, potassium carbonate), Solvent (e.g., DMF, acetonitrile).
- General Procedure:
  - Dissolve Methyl 1H-imidazole-5-carboxylate in an anhydrous aprotic solvent.
  - Add a base to deprotonate the imidazole nitrogen.
  - Slowly add the methylating agent at a controlled temperature.
  - Stir the reaction at room temperature or with gentle heating until completion.
  - Quench the reaction with water and extract the product with an organic solvent.
  - Wash the organic layer with brine, dry, and concentrate.

- Purify the product by column chromatography.



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## References

- 1. Methyl 1-methyl-1H-imidazole-5-carboxylate | C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>O<sub>2</sub> | CID 2736896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. nbinno.com [nbinno.com]
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